Application Notes and Protocols for the Quantification of 16-Methylheptadecanoyl-CoA

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Compound of Interest

Compound Name: *16-Methylheptadecanoyl-CoA*

Cat. No.: *B15551507*

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Introduction

16-Methylheptadecanoyl-CoA is a branched-chain long-chain acyl-coenzyme A (acyl-CoA) molecule. Acyl-CoAs are central metabolites in cellular lipid metabolism, serving as activated intermediates in fatty acid metabolism, including β-oxidation and the synthesis of complex lipids. The quantification of specific acyl-CoA species like **16-Methylheptadecanoyl-CoA** is crucial for understanding metabolic pathways, identifying biomarkers for diseases, and in the development of therapeutic agents targeting lipid metabolism.

This document provides a detailed protocol for the quantification of **16-Methylheptadecanoyl-CoA** in biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The methodologies described are based on established principles for the analysis of long-chain acyl-CoAs and may require optimization for specific sample types and instrumentation.

Quantitative Data Summary

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The following table summarizes hypothetical quantitative data for **16-Methylheptadecanoyl-CoA** in a mammalian cell line. These values are for illustrative purposes and are based on typical concentrations observed for other long-chain acyl-CoAs in cellular models.[1][2] Actual concentrations can vary significantly depending on the cell type, growth conditions, and experimental treatments.

Analyte	Sample Type	Concentration Range (pmol/10^6 cells)	Limit of Detection (LOD) (fmol)	Limit of Quantification (LOQ) (fmol)
16-Methylheptadecanoyl-CoA	Mammalian Cell Lysate	0.5 - 10	~5	~15
Internal Standard (C17:0-CoA)	-	-	-	-

Experimental Protocols

Synthesis of **16-Methylheptadecanoyl-CoA** Standard (General Protocol)

Since a commercial standard for **16-Methylheptadecanoyl-CoA** may not be readily available, a general protocol for its chemical synthesis from the corresponding fatty acid, 16-methylheptadecanoic acid, is provided below.

Materials:

- 16-methylheptadecanoic acid
- Coenzyme A (free acid)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous Tetrahydrofuran (THF)

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- Potassium bicarbonate buffer (pH 8.5)
- Reversed-phase C18 solid-phase extraction (SPE) cartridges
- Acetonitrile
- Water (LC-MS grade)
- Formic acid

Procedure:

- Activation of the Fatty Acid:
  1. Dissolve 16-methylheptadecanoic acid and a molar excess of NHS in anhydrous THF.
  2. Add a molar equivalent of DCC to the solution and stir at room temperature for 4-6 hours to form the NHS-ester.
  3. Monitor the reaction by thin-layer chromatography (TLC).
  4. Once the reaction is complete, filter the mixture to remove the dicyclohexylurea (DCU) byproduct.
  5. Evaporate the THF under a stream of nitrogen.
- Coupling with Coenzyme A:
  1. Dissolve the dried NHS-ester in a minimal amount of THF.
  2. In a separate vial, dissolve Coenzyme A in ice-cold potassium bicarbonate buffer (pH 8.5).
  3. Slowly add the NHS-ester solution to the Coenzyme A solution while stirring on ice.
  4. Allow the reaction to proceed for 2-4 hours at room temperature.
- Purification:
  1. Acidify the reaction mixture with formic acid to a pH of ~4-5.

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2. Purify the **16-Methylheptadecanoyl-CoA** using a C18 SPE cartridge.
3. Wash the cartridge with water to remove salts and unreacted Coenzyme A.
4. Elute the **16-Methylheptadecanoyl-CoA** with an increasing gradient of acetonitrile in water.
5. Confirm the purity and identity of the product by LC-MS/MS.
6. Determine the concentration of the synthesized standard using UV spectrophotometry at 260 nm (molar extinction coefficient for adenine is 15,400 $M^{-1}cm^{-1}$).

Sample Preparation from Cultured Cells

Materials:

- Cultured cells
- Phosphate-buffered saline (PBS), ice-cold
- Methanol:Water (1:1, v/v), ice-cold
- Internal Standard (IS) solution (e.g., C17:0-CoA in methanol:water)
- 10% (w/v) Trichloroacetic acid (TCA) or 2.5% (w/v) Sulfosalicylic acid (SSA)[3]
- Microcentrifuge tubes
- Probe sonicator or homogenizer

Procedure:

- Cell Harvesting:
  1. Aspirate the culture medium and wash the cells twice with ice-cold PBS.
  2. Scrape the cells in 1 mL of ice-cold PBS and transfer to a microcentrifuge tube.
  3. Centrifuge at 1,000 x g for 5 minutes at 4°C.

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4. Discard the supernatant and keep the cell pellet on ice.

- Extraction:

1. Resuspend the cell pellet in 200 µL of ice-cold methanol:water (1:1).
2. Add a known amount of the internal standard (e.g., 1 nmol of C17:0-CoA).
3. Lyse the cells by sonication on ice (e.g., 3 cycles of 10 seconds with 30-second intervals) or by homogenization.
4. Add 50 µL of ice-cold 10% TCA or 2.5% SSA to precipitate proteins.
5. Vortex for 30 seconds and incubate on ice for 10 minutes.
6. Centrifuge at 16,000 x g for 10 minutes at 4°C.
7. Transfer the supernatant to a new microcentrifuge tube for LC-MS/MS analysis.

LC-MS/MS Quantification

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

LC Parameters (example):

- Mobile Phase A: 10 mM Ammonium acetate in water, pH 5.6[4]
- Mobile Phase B: Acetonitrile
- Gradient:
  - 0-2 min: 5% B

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  - 2-15 min: Linear gradient to 95% B
  - 15-18 min: Hold at 95% B
  - 18-18.1 min: Return to 5% B
  - 18.1-25 min: Re-equilibration at 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5-10 µL

MS/MS Parameters (example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 400°C
- Collision Gas: Argon

MRM Transitions:

The precursor ion for acyl-CoAs is the $[M+H]^+$ ion. A characteristic fragmentation of acyl-CoAs is the neutral loss of the 3'-phospho-ADP moiety (507.1 Da).[3]

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
16-Methylheptadecanoyl-CoA	1032.6	525.5	100	30-40 (to be optimized)
C17:0-CoA (Internal Standard)	1020.6	513.5	100	30-40 (to be optimized)

*Note: The molecular weight of 16-methylheptadecanoic acid is 284.48 g/mol . The molecular weight of Coenzyme A is 767.53 g/mol . The molecular weight of **16-Methylheptadecanoyl-CoA** is approximately 1032.01 g/mol . The precursor ion $[M+H]^+$ is therefore ~1033.0. The product ion is calculated as $[M+H - 507.1]^+$. These values should be confirmed experimentally.

Data Analysis:

- Generate a calibration curve using the synthesized **16-Methylheptadecanoyl-CoA** standard, plotting the peak area ratio of the analyte to the internal standard against the concentration.
- Quantify the amount of **16-Methylheptadecanoyl-CoA** in the biological samples by interpolating their peak area ratios from the calibration curve.
- Normalize the results to the number of cells or protein content.

Visualizations

Experimental Workflow

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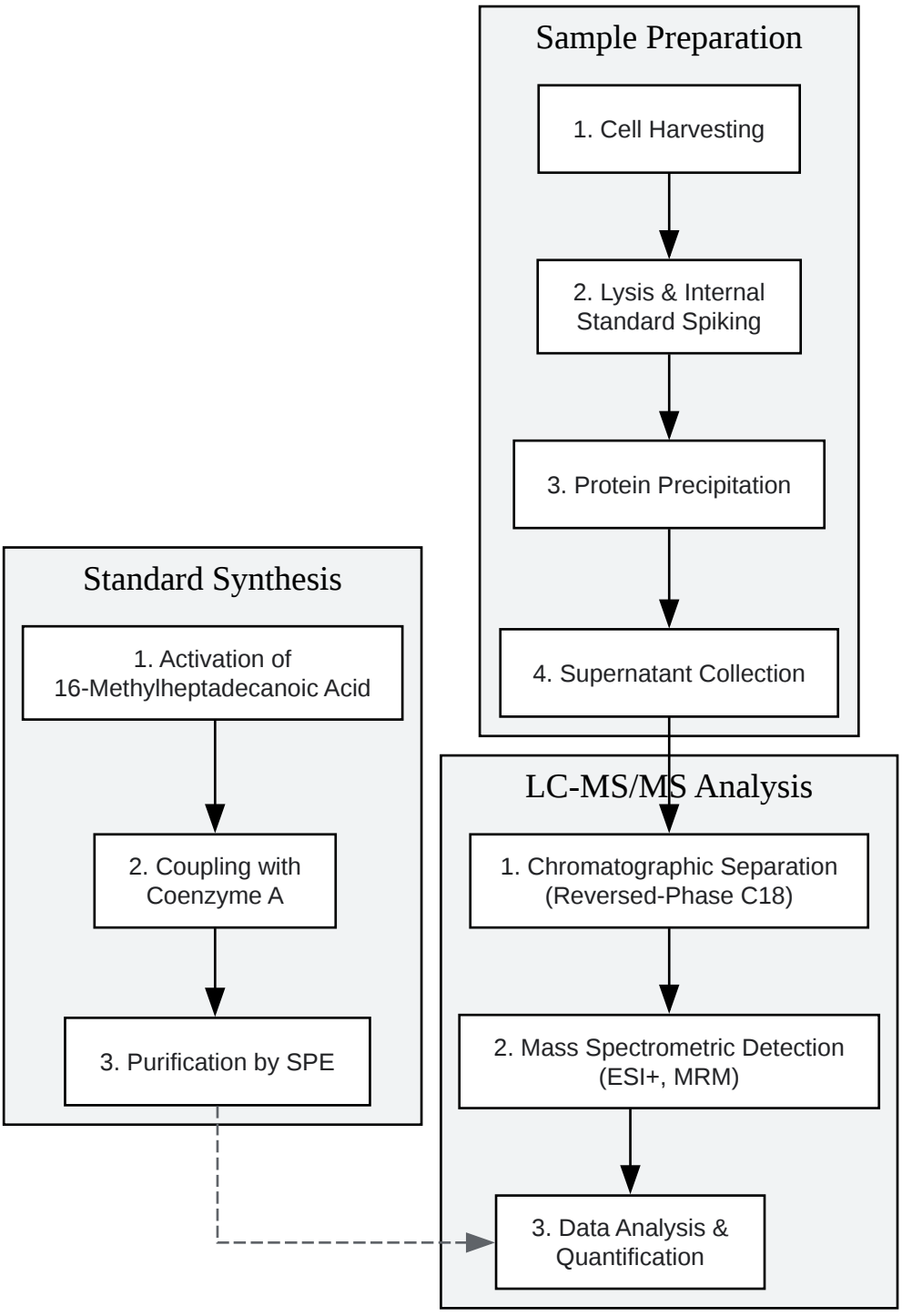

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Caption: Workflow for **16-Methylheptadecanoyl-CoA** quantification.

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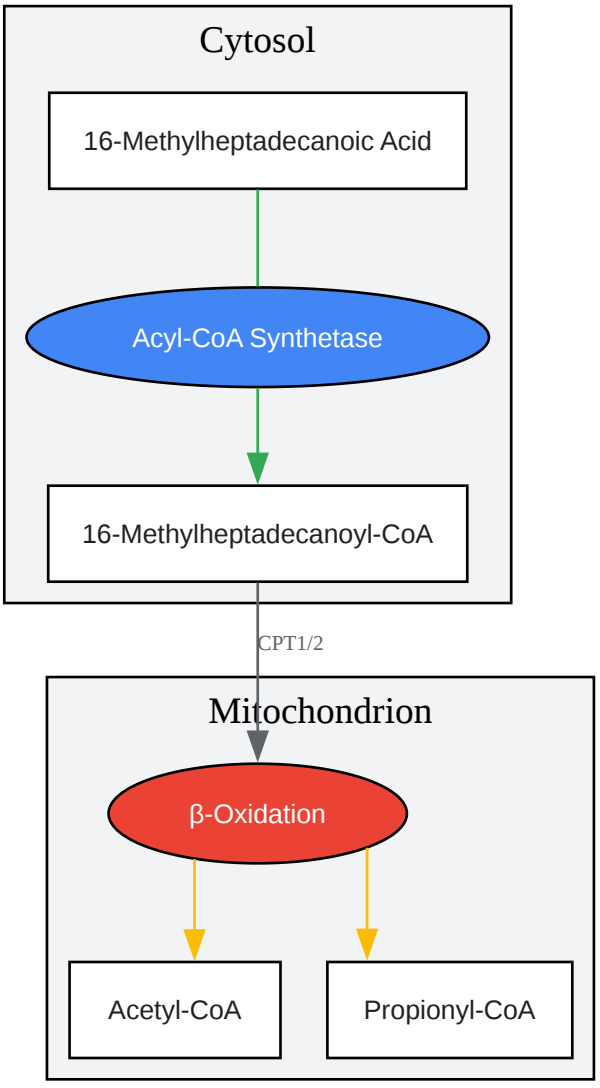
Metabolic Pathway of Branched-Chain Fatty Acid Activation and Metabolism

The metabolic fate of 16-methylheptadecanoic acid is expected to be similar to other iso-fatty acids. It is activated to its CoA-thioester and can then enter mitochondrial β-oxidation.



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Caption: Activation and mitochondrial metabolism of 16-methylheptadecanoic acid.

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